

# Technical Guide: 4-Acetamidobenzyl Chloride (CAS: 54777-65-0)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Acetamidobenzyl chloride

Cat. No.: B1329899

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4-Acetamidobenzyl chloride**, tailored for professionals in research and drug development. The information is compiled from available safety data sheets to ensure safe handling and use in a laboratory setting.

## Section 1: Chemical and Physical Properties

**4-Acetamidobenzyl chloride** is a solid chemical compound.<sup>[1]</sup> While extensive physical and chemical property data is limited, the following information has been reported.

Property	Value	Reference
CAS Number	54777-65-0	<sup>[1]</sup>
Molecular Formula	C9H10ClNO	<sup>[1]</sup>
Molecular Weight	183.64 g/mol	<sup>[1]</sup>
Appearance	Solid	<sup>[1]</sup>
Melting Point	Not specified	

## Section 2: Hazard Identification and Safety Data

The toxicological properties of **4-Acetamidobenzyl chloride** have not been fully investigated.  
[1] It is classified as an irritant and may be harmful by ingestion and inhalation.[1] The material is irritating to mucous membranes and the upper respiratory tract.[1]

Hazard Statement	GHS Classification	Reference
H314	Causes severe skin burns and eye damage	[1]
H317	May cause an allergic skin reaction	[1]
H319	Causes serious eye irritation	[1]

### Precautionary Statements:

Precautionary Statement	Description	Reference
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1]
P305+351+338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]

## Section 3: Experimental Protocols and Handling

Due to the hazardous nature of **4-Acetamidobenzyl chloride**, strict adherence to safety protocols is mandatory.

### Engineering Controls and Personal Protective Equipment (PPE):

- Ventilation: Use only in a chemical fume hood to ensure adequate ventilation.[1]
- Eye Protection: Wear protective safety goggles.[1]

- Hand Protection: Wear chemical-resistant gloves.[1]
- Skin and Body Protection: Wear protective clothing and chemical-resistant boots.[1]
- General Hygiene: Have a safety shower and eye wash station readily available.[1] Do not get in eyes, on skin, or on clothing.[1] After contact with skin, wash immediately.[1]

## Handling and Storage:

- Handling: Use caution when handling. Exposure to any chemical should be limited.[1] Do not breathe dust or vapor.[1]
- Storage: Keep container tightly closed.[1] Store in a cool, dry, well-ventilated place.[1]
- Incompatibilities: Strong oxidizing agents, strong acids, and bases.[1]

## First Aid Measures:

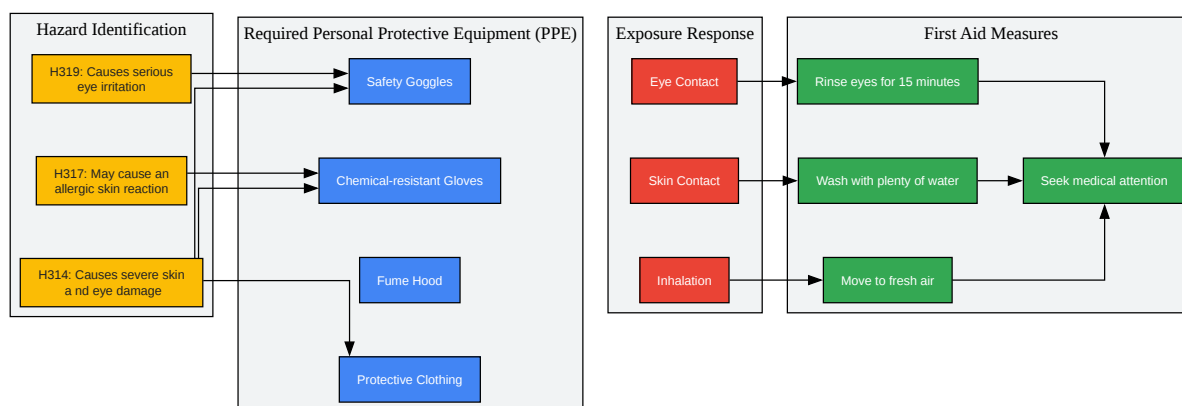
- Eye Contact: Check for and remove any contact lenses. Immediately flush eyes with clean, running water for at least 15 minutes while keeping eyes open.[1] Seek medical attention.[1]
- Skin Contact: After contact with skin, wash with generous quantities of running water.[1] Gently and thoroughly wash the affected area with running water and non-abrasive soap.[1] Cover the affected area with an emollient.[1] Seek medical attention.[1] Wash any contaminated clothing before reusing.[1]
- Inhalation: If inhaled, remove to fresh air.[1] If breathing is difficult, administer oxygen.[1] Seek medical attention.[1]
- Ingestion: If swallowed, seek medical attention.[1]

## Fire Fighting Measures:

- Extinguishing Media: Use carbon dioxide, dry chemical powder, alcohol, or polymer foam.[1]
- Hazardous Decomposition Products: Emits toxic fumes under fire conditions.[1]

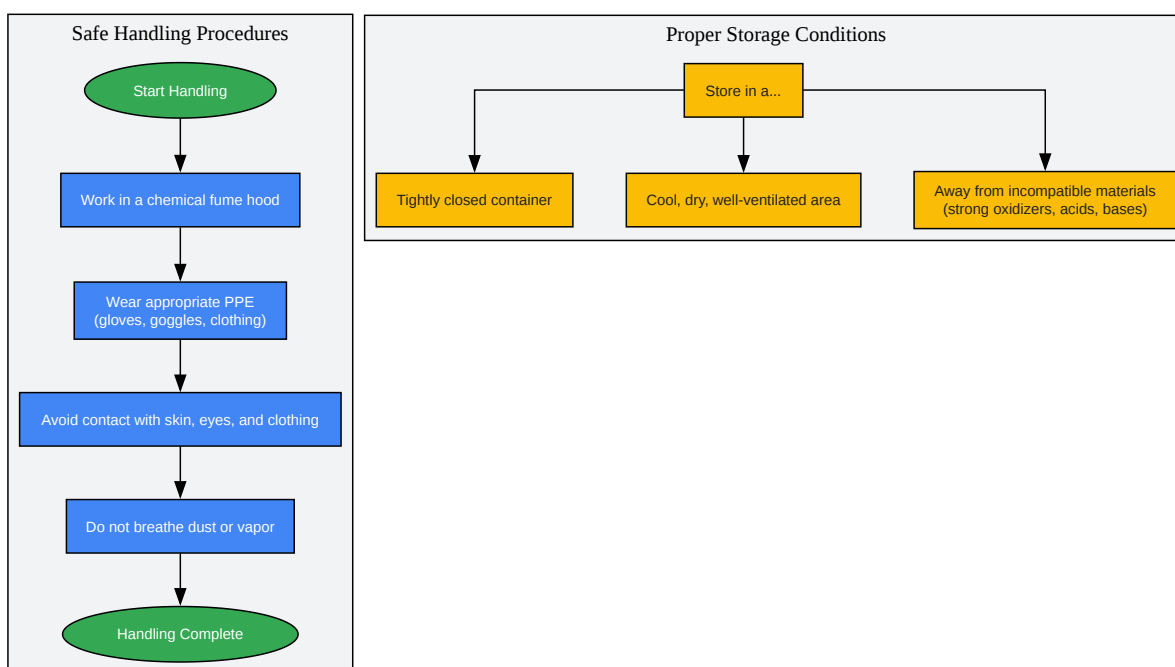
## Section 4: Visualized Safety and Handling Workflows

The following diagrams illustrate the logical flow of hazard identification and response protocols for **4-Acetamidobenzyl chloride**.



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Caption: Hazard Identification and Response Workflow for **4-Acetamidobenzyl chloride**.



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Caption: Safe Handling and Storage Protocol for **4-Acetamidobenzyl chloride**.

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## References

- 1. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
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Address: 3281 E Guasti Rd  
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